

Discovery of novel pyrazole-based compounds

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Compound of Interest

Compound Name: 1-(1-cyclopentyl-1H-pyrazol-4-yl)ethan-1-one
CAS No.: 1341723-54-3
Cat. No.: B1428387

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Executive Summary: The Pyrazole Advantage

The pyrazole ring (1,2-diazole) stands as a "privileged scaffold" in modern medicinal chemistry. [1][2][3][4] Its ubiquity in FDA-approved therapeutics—ranging from the COX-2 inhibitor Celecoxib to the JAK inhibitor Ruxolitinib—stems from its unique physicochemical versatility. Unlike other heterocycles, pyrazole offers a tunable electronic profile: the pyrrole-like nitrogen (N1) acts as a hydrogen bond donor, while the pyridine-like nitrogen (N2) serves as an acceptor. [5] This dual nature allows pyrazoles to mimic peptide bonds, making them exceptional bioisosteres for the hinge-binding motifs of kinase inhibitors and G-protein-coupled receptor (GPCR) ligands.

This guide provides a technical roadmap for the rational design, regioselective synthesis, and biological validation of novel pyrazole-based entities (NBEs).

Synthetic Architectures: Controlling Regioselectivity

The primary bottleneck in pyrazole synthesis is regiocontrol. The classical condensation of hydrazines with 1,3-dicarbonyls (Knorr reaction) often yields a mixture of 1,3- and 1,5-isomers,

necessitating tedious chromatographic separation.

Strategic Synthetic Pathways

To ensure structural integrity and scalability, we employ two distinct strategies depending on the target substitution pattern:

- The "Workhorse" Method (Knorr Condensation): Best for symmetrical diketones or when steric bulk directs selectivity.
- The "Precision" Method (1,3-Dipolar Cycloaddition): Utilizes diazo compounds and alkynes to strictly control isomer formation via orbital symmetry.

Validated Protocol: Regioselective Synthesis of 1,3,5-Trisubstituted Pyrazoles

Objective: Synthesis of a 1-aryl-3-methyl-5-phenylpyrazole with >95% regioselectivity.

Reagents:

- Benzoylacetone (1.0 equiv)
- Phenylhydrazine (1.1 equiv)
- Solvent: Ethanol (EtOH)[6]
- Catalyst: Glacial Acetic Acid (AcOH) or HCl (cat.)

Step-by-Step Methodology:

- Preparation: Dissolve 10 mmol of benzoylacetone in 20 mL of absolute EtOH in a round-bottom flask.
- Addition: Add 11 mmol of phenylhydrazine dropwise at room temperature.
- Acid Catalysis: Add 0.5 mL of glacial AcOH. Note: Acid catalysis protonates the carbonyl, enhancing electrophilicity and directing the nucleophilic attack of the hydrazine terminal nitrogen to the most sterically accessible carbonyl.

- Reflux: Heat the mixture to reflux (78°C) for 3–5 hours. Monitor consumption of starting material via TLC (Hexane:EtOAc 4:1).
- Workup: Cool to room temperature. The product often precipitates. If not, remove solvent in vacuo, redissolve in EtOAc, and wash with NaHCO₃ (sat.) and brine.
- Purification: Recrystallize from hot EtOH to obtain the 1,5-isomer (kinetic product) or purify via flash column chromatography if the 1,3-isomer is present.
- Validation: Confirm regiochemistry using NOESY NMR. A correlation between the N-phenyl ortho-protons and the C5-substituent confirms the 1,5-substitution pattern.

Rational Design & SAR Optimization

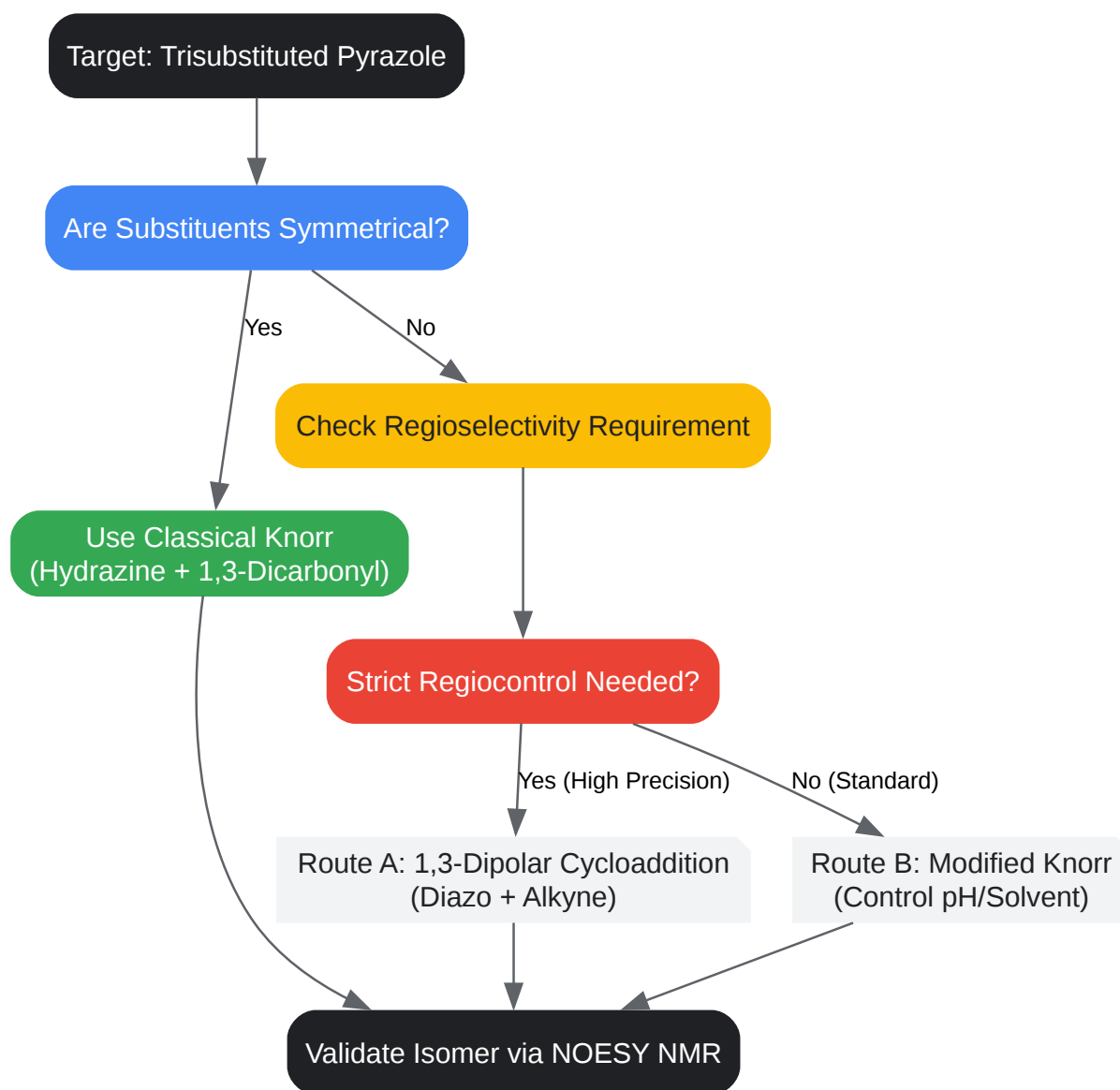
Structure-Activity Relationship (SAR) campaigns for pyrazoles must systematically address the four vectors of the ring.

Position	Chemical Function	Design Strategy
N1	H-bond Donor / Attachment Point	Solubility & PK Handle. Attach polar solubilizing groups (e.g., morpholine, piperazine) or aryl groups to fill hydrophobic pockets.
N2	H-bond Acceptor	Hinge Binder. Critical for interaction with the backbone NH of the kinase hinge region (e.g., Val/Leu residues).
C3	Steric/Electronic Vector	Selectivity Gate. Substituents here often dictate selectivity between kinase isoforms by clashing with the gatekeeper residue.
C4	Core Functionalization	Solvent Front. Ideal position for extending chains to interact with solvent-exposed regions or allosteric pockets.
C5	Hydrophobic Vector	Shape Complementarity. Bulky aryl groups here twist the ring out of planarity, useful for inducing "propeller" conformations that fit specific sub-pockets.

Visualization of Workflows

Diagram 1: Synthetic Decision Tree

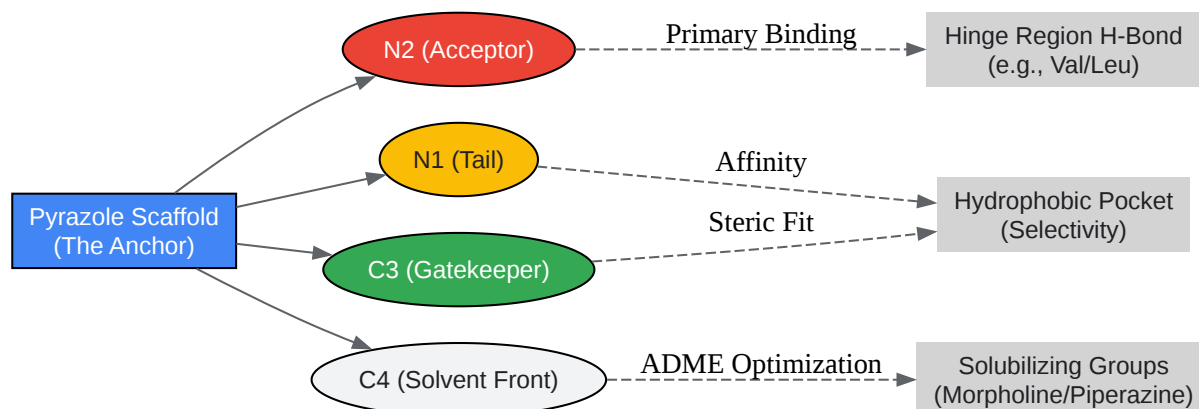
Caption: Logical flow for selecting the optimal synthetic route based on substrate symmetry and desired regiochemistry.



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Diagram 2: Kinase Inhibitor SAR Logic

Caption: Structural logic for designing pyrazole-based kinase inhibitors targeting the ATP-binding pocket.



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Biological Evaluation: The Kinase Screening Protocol

To validate the efficacy of synthesized pyrazoles, a robust *in vitro* kinase assay is required.

Protocol: ADP-Glo™ Kinase Assay (Promega) This assay quantifies kinase activity by measuring the ADP generated from the phosphorylation reaction.

- **Compound Preparation:** Prepare 10 mM stocks of pyrazole derivatives in 100% DMSO. Perform 3-fold serial dilutions in kinase buffer (50 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 0.1 mg/mL BSA).
- **Enzyme Reaction:**
 - Add 2 µL of kinase enzyme (e.g., CDK2/CyclinA) to a 384-well white plate.
 - Add 1 µL of compound dilution. Incubate for 10 min at RT (Room Temperature).
 - Initiate reaction by adding 2 µL of ATP/Substrate mix.
 - Incubate for 60 min at RT.
- **ADP Detection:**

- Add 5 μ L of ADP-Glo™ Reagent to stop the reaction and deplete remaining ATP. Incubate 40 min.
- Add 10 μ L of Kinase Detection Reagent to convert ADP to ATP and generate a luciferase signal. Incubate 30 min.
- Data Analysis: Measure luminescence using a plate reader. Calculate IC₅₀ values using non-linear regression (GraphPad Prism).

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